

Americium Chloride: A Certified Standard for Precise Analytical Calibration

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Compound of Interest

Compound Name: Americium chloride

Cat. No.: B081593

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A comprehensive guide for researchers and drug development professionals on the validation of **Americium Chloride** as a primary standard for analytical instrument calibration. This guide provides a comparative analysis with alternative standards, supported by experimental data and detailed protocols.

Americium-241 (^{241}Am), typically supplied as Americium(III) chloride (AmCl_3) in a dilute hydrochloric acid solution, is a widely validated and utilized radionuclide standard for the calibration of various analytical instruments. Its long half-life of 432.6 years and characteristic dual emission of alpha particles and a prominent 59.54 keV gamma ray make it a versatile and stable reference material.[1] This guide explores the validation of **Americium Chloride** as a calibration standard, compares its performance with other common standards, and provides detailed experimental protocols for its use.

Comparative Analysis of Calibration Standards

The selection of an appropriate calibration standard is critical for ensuring the accuracy and reliability of analytical measurements. Americium-241 offers distinct advantages over other commonly used radionuclides, particularly in applications involving alpha and low-energy gamma spectroscopy.

Feature	Americium-241 (as AmCl ₃ solution)	Plutonium-239	Cesium-137
Primary Emissions	Alpha (5.486 MeV), Gamma (59.54 keV) [1]	Alpha (~5.15 MeV)	Beta (0.512 MeV), Gamma (661.7 keV)
Half-life	432.6 years [1]	24,110 years	30.07 years
Primary Application	Alpha and low-energy gamma spectroscopy calibration [1] [2]	Alpha spectroscopy calibration	Gamma spectroscopy calibration
Key Advantages	- Dual alpha and gamma emissions allow for versatile calibration. [2] [3] - Distinct, single low-energy gamma peak with low Compton continuum simplifies spectrometer calibration. [1] - Non-destructive analysis is possible, preserving the reference standard. [3]	- High alpha energy provides a clear signal.	- Higher energy gamma is suitable for a different range of detectors.
Limitations	- Lower alpha energy compared to some other alpha emitters.	- Destructive analysis may be required for some sample types, such as filter activity determination. [3] - Health hazards associated with plutonium handling.	- Primarily a beta and gamma emitter, not suitable for alpha detector calibration.
NIST SRM Availability	Yes (e.g., SRM 4322d, SRM 4322c) [4] [5] [6]	Yes (e.g., SRM 4330C) [7]	Yes (e.g., SRM 4233f) [7]

Experimental Data and Performance

Studies have demonstrated the effectiveness of Americium-241 as a calibration standard. For instance, in the calibration of filter measurement chains for radioactive aerosols, ^{241}Am provides accurate activity determination with minimal uncertainty, offering a significant improvement over the use of ^{239}Pu which requires destructive analysis of the filter.[3]

A series of tests on fibrous and PTFE membrane filters showed that for PTFE membrane filters, the calibration efficiencies for ^{239}Pu and ^{241}Am were nearly identical (0.360 ± 0.016 for ^{239}Pu and 0.361 ± 0.008 for ^{241}Am), indicating that a change in nuclide does not affect the calibration for this filter type.[3] However, for fibrous filters, the efficiencies were not equal due to broader peaks, suggesting that for certain applications, the choice of standard is critical.[3]

The National Institute of Standards and Technology (NIST) provides certified Americium-241 solutions (SRM 4322d) with a certified massic activity of $133.7 \pm 0.4 \text{ Bq}\cdot\text{g}^{-1}$ as of March 2019, traceable to the SI unit.[5] This certified value and its low uncertainty (0.32% relative expanded uncertainty) underscore its reliability as a primary standard.[5][8]

Experimental Protocols

Detailed methodologies are crucial for the accurate use of **Americium Chloride** as a calibration standard. Below are protocols for the calibration of alpha and gamma spectrometers.

Protocol 1: Calibration of a Gamma-Ray Spectrometer

This protocol outlines the procedure for energy and efficiency calibration of a high-purity germanium (GeHP) detector using a certified ^{241}Am source.

Materials:

- NIST-traceable Americium-241 standard solution (e.g., SRM 4322d).
- High-Purity Germanium (GeHP) detector.
- Multichannel Analyzer (MCA).
- Standard counting geometry (e.g., petri dish, vial).

- Micropipette.

Procedure:

- Source Preparation:
 - Accurately pipette a known volume of the ^{241}Am standard solution into the standard counting geometry.
 - Ensure the geometry is consistent with how unknown samples will be measured.
 - Allow the source to dry if necessary to create a thin, uniform layer of activity.
- Detector Setup:
 - Position the prepared ^{241}Am source at a reproducible distance from the GeHP detector.
 - Ensure the detector is cooled to its operating temperature and high voltage is applied as per manufacturer's specifications.
- Data Acquisition:
 - Acquire a gamma-ray spectrum for a sufficient time to obtain a statistically significant peak for the 59.54 keV emission. The net peak area should have an uncertainty of less than 1%.
- Energy Calibration:
 - Identify the channel number corresponding to the 59.54 keV peak in the MCA.
 - If performing a multi-point energy calibration, use other known energy peaks from different standards.
 - Create a calibration curve of energy versus channel number.
- Efficiency Calibration:
 - Calculate the net count rate (counts per second) of the 59.54 keV peak.

- Determine the known activity (Bq) of the ^{241}Am source from the NIST certificate, corrected for decay if necessary.
- Calculate the detector efficiency (ϵ) at 59.54 keV using the formula: $\epsilon = (\text{Net Count Rate}) / (\text{Activity} \times \text{Gamma Emission Probability})$ The gamma emission probability for the 59.54 keV photon of ^{241}Am is 0.359.[6]

Protocol 2: Calibration of an Alpha Spectrometer

This protocol describes the preparation of an electrodeposited source and the subsequent calibration of an alpha spectrometer.

Materials:

- NIST-traceable Americium-241 standard solution.
- Alpha spectrometer with a silicon detector.
- Electrodeposition cell.
- Stainless steel or platinum discs.
- Ammonium oxalate solution.
- Ammonia solution.
- Ethanol.

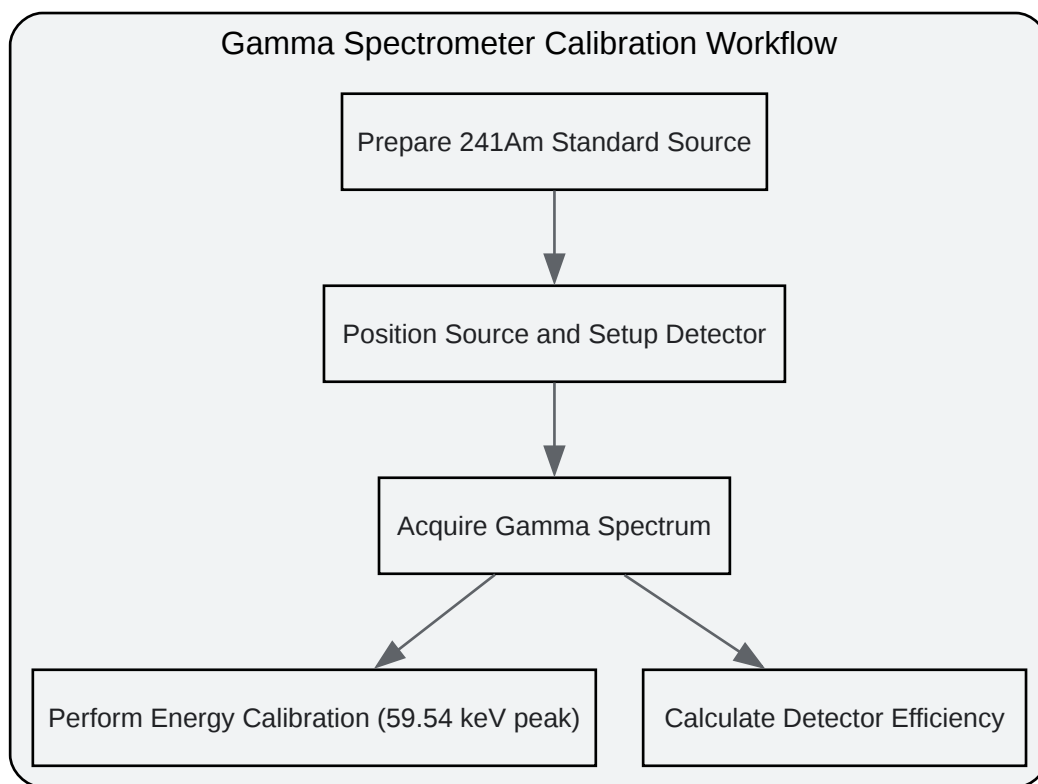
Procedure:

- Source Preparation (Electrodeposition):
 - Pipette a known aliquot of the ^{241}Am standard solution into the electrodeposition cell containing an electrolyte solution (e.g., ammonium oxalate).
 - Place a polished stainless steel or platinum disc as the cathode.
 - Apply a constant current (e.g., 300 mA) for a specified time (e.g., 4 hours) to deposit the americium onto the disc.[9]

- Before stopping the current, add ammonia solution and continue deposition for a short period (e.g., 1 minute) to fix the deposit.[9]
- Rinse the disc with dilute ammonia solution and then ethanol, and dry it carefully.[9]
- Spectrometer Setup:
 - Place the electrodeposited ^{241}Am source in the vacuum chamber of the alpha spectrometer.
 - Evacuate the chamber to the recommended pressure.
- Data Acquisition:
 - Acquire an alpha spectrum for a sufficient duration to obtain a well-defined peak at approximately 5.486 MeV.
- Energy Calibration:
 - Identify the channel number corresponding to the main alpha peak of ^{241}Am .
 - Use this, along with peaks from other alpha standards (e.g., ^{239}Pu , ^{244}Cm), to create an energy calibration curve.
- Efficiency Calibration:
 - Determine the net count rate of the ^{241}Am alpha peak.
 - Calculate the known activity of the ^{241}Am on the disc.
 - The intrinsic efficiency of the detector can be calculated as the ratio of the measured count rate to the known alpha emission rate of the source.

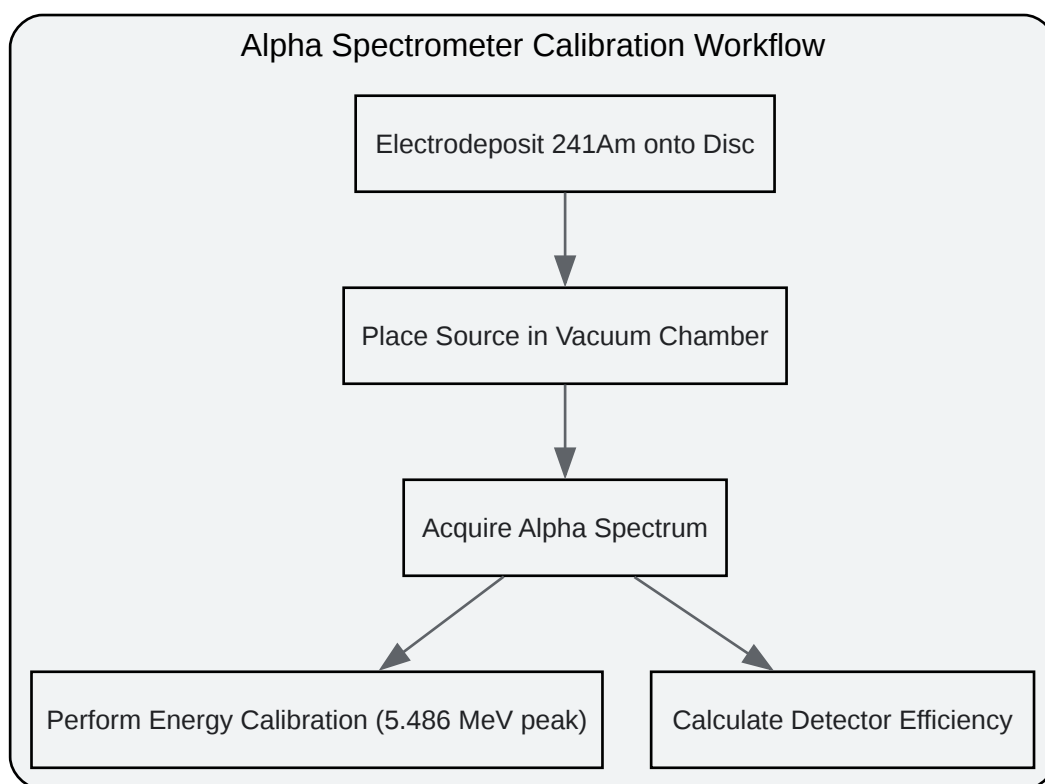
Visualizing the Calibration Workflow

The following diagrams illustrate the logical flow of the calibration processes described.



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Caption: Gamma Spectrometer Calibration Workflow.



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Caption: Alpha Spectrometer Calibration Workflow.

In conclusion, **Americium Chloride**, available as a certified reference material, is a robust and versatile standard for the calibration of analytical instruments. Its well-characterized decay properties and the availability of NIST SRMs provide a solid foundation for accurate and traceable measurements in research, drug development, and environmental monitoring. The choice of standard should always be guided by the specific application and instrumental requirements.

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